

Detailed Protocol: Extraction and HPLC Analysis of Asperulosidic Acid

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Compound Focus: Asperulosidic Acid

CAS No.: 25368-11-0

Cat. No.: S519562

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This protocol is adapted from a validated method for the simultaneous analysis of bioactive compounds in fermented *Morinda citrifolia L.* (noni) extracts [1].

Sample Preparation and Extraction

- Plant Material:** Use ripe noni fruit. Wash, chop, and dry at 45°C, then grind to a powder [2].
- Extraction:** Weigh 25 mg of the freeze-dried extract. Mix with 25 mL of distilled water. Sonicate the mixture for 10 minutes and then filter it through a 0.22 µm PVDF filter prior to analysis [1].

Instrumentation and HPLC Conditions

The following conditions are critical for achieving optimal separation [1]:

Parameter	Specification
HPLC System	Waters 2695 Separation Module
Detector	Photodiode Array (PDA)
Column	Shiseido Capcell Pak C18 UG120 (4.6 mm x 250 mm, 5.0 µm)

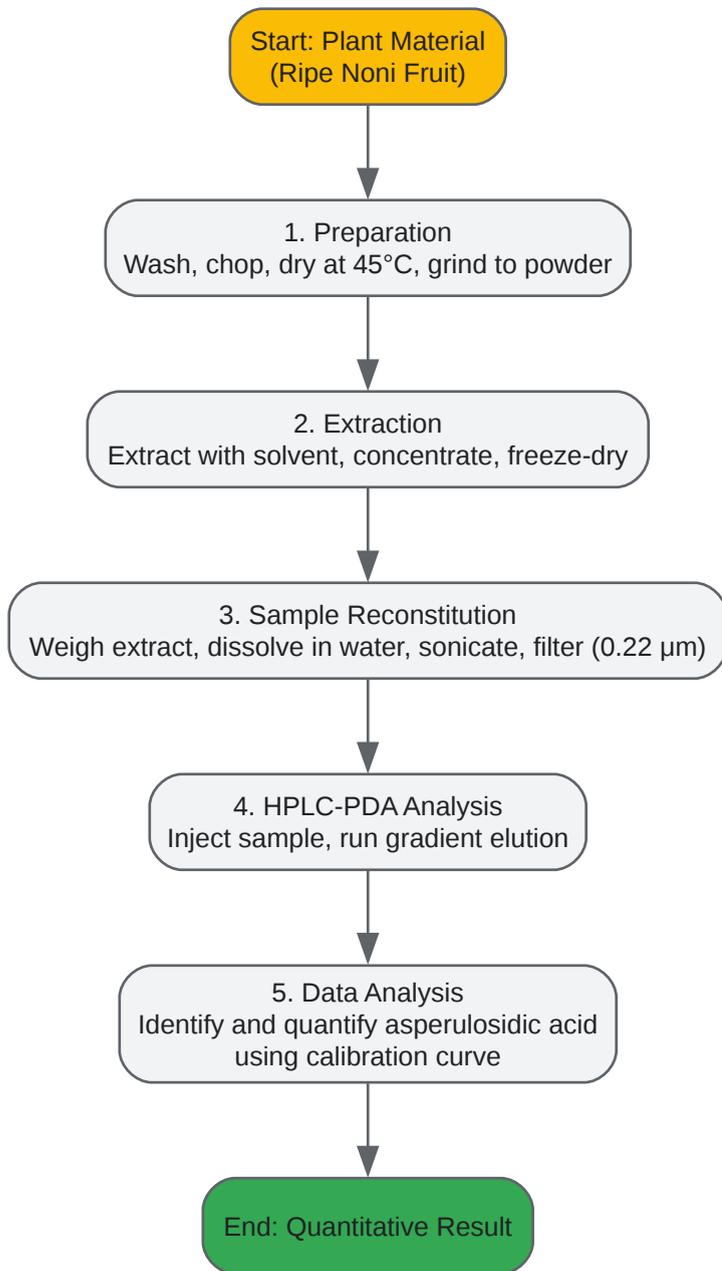
Parameter	Specification
Column Temperature	30 °C
Mobile Phase	A: 0.1% Formic acid in water; B: Acetonitrile
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Gradient Program	0-5 min: 100% A; 5-30 min: 100% to 65% A; 30-35 min: 60% to 100% A

Method Validation Data

The analytical method has been rigorously validated, with key parameters for **asperulosidic acid** shown below [1]:

Validation Parameter	Result for Asperulosidic Acid
Linearity (Range)	1.56 - 100 µg/mL
Coefficient of Determination (R ²)	≥ 0.9999
Limit of Detection (LOD)	0.04 µg/mL
Limit of Quantification (LOQ)	0.13 µg/mL
Precision (RSD)	< 4%

The workflow for the complete extraction and analysis process is as follows:



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Key Considerations for Researchers

- **Detection Wavelength:** Iridoids like **asperulosidic acid** are typically detected between **230 and 240 nm** due to their α,β -unsaturated acid, ester, and lactone structures [1].
- **Yield Expectation:** The yield of **asperulosidic acid** can vary. One study reported a yield of **7.71% (w/v)** from the ethanolic extract of noni fruit [2].

- **Alternative Sources:** **Asperulosidic acid** is also a major component of *Gardenia jasminoides* Ellis, and similar extraction and UPLC-MS/MS methods can be applied for its analysis from this source [3] [4].

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References

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